

Essential Safety and Disposal Guidance for PKRA83

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Compound of Interest

Compound Name: PKRA83

Cat. No.: B10825816

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For researchers, scientists, and drug development professionals handling **PKRA83**, a potent prokineticin (PK2) antagonist, adherence to proper disposal procedures is critical for laboratory safety and environmental protection. This guide provides essential, step-by-step information for the safe handling and disposal of **PKRA83** (CAS Number: 1233926-87-8).[\[1\]](#)[\[2\]](#)

Chemical and Physical Properties

A summary of the known quantitative data for **PKRA83** is presented below. Note that comprehensive data on physical and chemical properties is not fully available in the public domain.

Property	Value	Reference
CAS Number	1233926-87-8	[1] [2] [3]
Molecular Formula	C27H34ClFN2O4	[4]
Purity	98.95%	[5]
IC50 (PKR1)	5.0 nM	[3] [4] [6] [7] [8]
IC50 (PKR2)	8.2 nM	[3] [4] [6] [7] [8]

Experimental Protocols: Safe Handling and Disposal

While a comprehensive Safety Data Sheet (SDS) with detailed hazard classifications for **PKRA83** is not publicly available, existing documentation and standard laboratory safety protocols provide a basis for safe handling and disposal.^[1] The following procedures are based on the available information and general best practices for handling research chemicals of unknown toxicity.

Personal Protective Equipment (PPE) and Handling:

- Ventilation: Handle **PKRA83** in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.^[1]
- Protective Clothing: Wear suitable protective clothing, including a lab coat, to prevent skin contact.^[1]
- Eye Protection: Use safety glasses or goggles to protect against accidental splashes.^[1]
- Hand Protection: Wear appropriate chemical-resistant gloves.^[1]
- Avoid Contamination: Prevent the formation of dust and aerosols. Use non-sparking tools to avoid ignition sources.^[1]

Disposal Procedure:

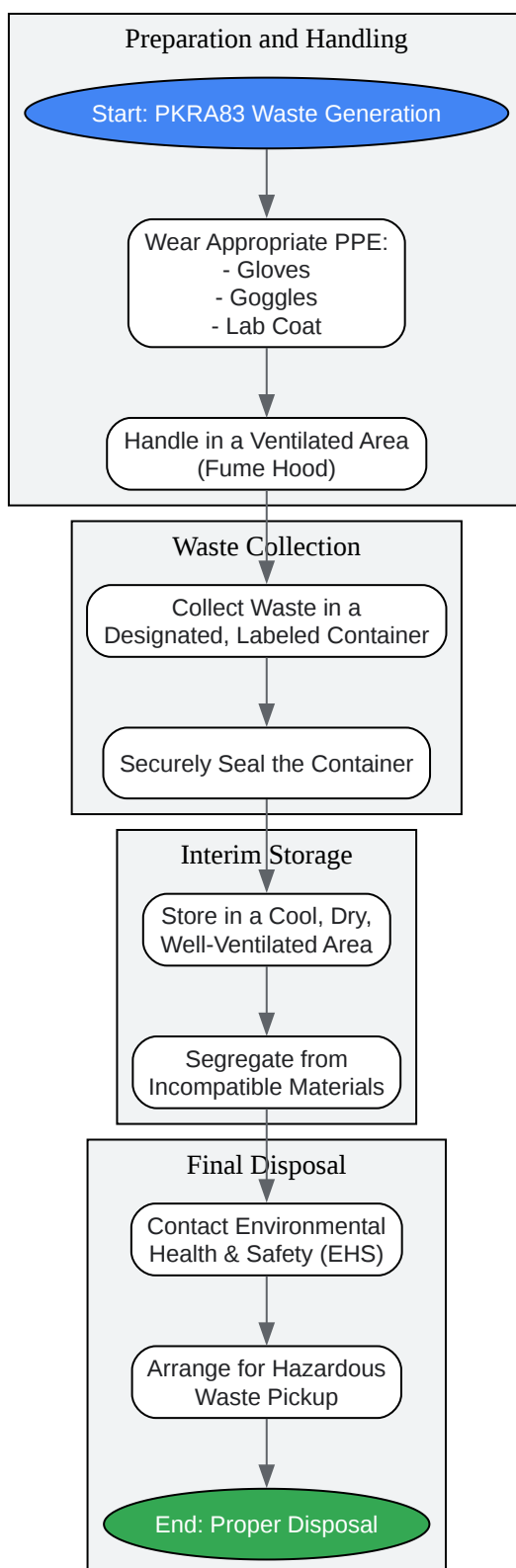
The primary principle for the disposal of **PKRA83** is to avoid discharge into the environment.^[1] As with many research chemicals, the specific route of disposal (e.g., incineration, chemical neutralization) should be determined in accordance with local, state, and federal regulations and in consultation with your institution's Environmental Health and Safety (EHS) department.

- Collection: Collect waste **PKRA83**, including any contaminated materials (e.g., pipette tips, weighing paper, gloves), in a designated, suitable, and closed container.^[1] The container must be clearly labeled as hazardous waste and should specify the contents ("Waste **PKRA83**").
- Storage: Store the sealed waste container in a dry, cool, and well-ventilated place, segregated from incompatible materials.^[1]

- Disposal Arrangement: Contact your institution's EHS department to arrange for the pickup and proper disposal of the hazardous waste. They will have the expertise to manage the disposal in compliance with all regulations.
- Spill Management: In the event of a spill, remove all sources of ignition.^[1] Use spark-proof tools and explosion-proof equipment for cleanup.^[1] The collected spill material should be promptly disposed of as hazardous waste in accordance with regulations.^[1]

Logical Workflow for PKRA83 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **PKRA83**.



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Caption: Workflow for the safe disposal of **PKRA83**.

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